

Physical and chemical properties of Tetrabutylammonium nitrate

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Tetrabutylammonium Nitrate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Tetrabutylammonium nitrate (TBAN) is a quaternary ammonium salt with a wide range of applications in chemical synthesis and electrochemical systems. Its unique properties, including its solubility profile and ability to act as a phase-transfer catalyst, make it a valuable reagent in various scientific and industrial processes. This technical guide provides an in-depth overview of the physical and chemical properties of **tetrabutylammonium nitrate**, detailed experimental protocols for their determination, and a visualization of its role in phase-transfer catalysis.

Introduction

Tetrabutylammonium nitrate, with the chemical formula $[N(C_4H_9)_4]NO_3$, is a white crystalline solid at room temperature.[1] It belongs to the class of quaternary ammonium salts, which are characterized by a central nitrogen atom bonded to four organic groups.[2] The tetrabutylammonium cation consists of a nitrogen atom bonded to four butyl chains, rendering the cation lipophilic. This lipophilicity, combined with the properties of the nitrate anion, gives TBAN its distinct characteristics. It is widely utilized as a phase-transfer catalyst, a supporting

electrolyte in electrochemistry, and as a source of the nitrate ion in various chemical reactions.

[\[2\]](#)[\[3\]](#)[\[4\]](#)

Physical Properties

The physical properties of **tetrabutylammonium nitrate** are summarized in the table below. These properties are crucial for its application in various experimental and industrial settings.

Property	Value	References
Molecular Formula	C ₁₆ H ₃₆ N ₂ O ₃	[1] [5] [6]
Molecular Weight	304.47 g/mol	[3] [5] [6]
Appearance	White crystalline powder/solid	[2] [3] [7]
Melting Point	116-121 °C (240.8-249.8 °F; 389.15-394.15 K)	[3] [5] [7]
Boiling Point	~445.28 °C (833.5 °F; 718.43 K) (rough estimate)	[5] [8]
Density	~0.958 - 1.0 g/cm ³ (rough estimate)	[1] [5] [8]
Solubility		
Highly soluble in polar solvents (e.g., water, acetonitrile)	[1] [4]	
Limited solubility in non-polar solvents	[1]	
Water: <2 g/100 mL	[4] [5]	
Acetonitrile: 0.1 g/mL (clear, colorless solution)	[4] [9]	
Hygroscopicity	Hygroscopic	[4] [6] [8]

Chemical Properties

Tetrabutylammonium nitrate exhibits chemical properties that are characteristic of quaternary ammonium salts and nitrates.

- **Thermal Stability:** It is stable under normal conditions but can decompose at elevated temperatures.[4][8] Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂). [10]
- **Oxidizing Properties:** As a nitrate salt, it is an oxidizer and may intensify fire. It is incompatible with strong reducing agents, strong acids, and combustible materials.[8][10]
- **Phase-Transfer Catalysis:** One of its most significant applications is as a phase-transfer catalyst. The lipophilic tetrabutylammonium cation can transport the nitrate anion (or other anions) from an aqueous phase to an organic phase, facilitating reactions between reactants that are soluble in immiscible solvents.[3][7]
- **Nucleophilic Substitution Reactions:** It serves as a source of the nitrate ion (NO₃⁻), which can act as a nucleophile in substitution reactions.[4][9] For example, it can be used in the preparation of organic nitrates from alkyl halides.
- **Electrochemical Behavior:** In non-aqueous electrochemistry, it is often used as a supporting electrolyte due to its good solubility and electrochemical stability.[3]

Experimental Protocols

The following sections provide generalized experimental methodologies for determining the key physical properties of **tetrabutylammonium nitrate**. These protocols are based on standard techniques used for ionic liquids and related compounds.

Determination of Melting Point

The melting point of **tetrabutylammonium nitrate** can be determined using a standard melting point apparatus or by differential scanning calorimetry (DSC).

Method: Capillary Melting Point Apparatus

- **Sample Preparation:** A small amount of finely powdered, dry **tetrabutylammonium nitrate** is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a steady and slow rate (e.g., 1-2 °C per minute) near the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid are recorded. This range represents the melting point.

Determination of Solubility

The solubility of **tetrabutylammonium nitrate** in various solvents can be determined by the isothermal shake-flask method.

Method: Isothermal Shake-Flask

- **Sample Preparation:** An excess amount of **tetrabutylammonium nitrate** is added to a known volume of the solvent in a sealed flask.
- **Equilibration:** The flask is agitated in a constant temperature bath for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The mixture is allowed to stand in the temperature bath until the undissolved solid settles.
- **Analysis:** A known volume of the supernatant (the saturated solution) is carefully withdrawn using a filtered syringe. The concentration of **tetrabutylammonium nitrate** in the solution is then determined by a suitable analytical method, such as gravimetric analysis (after solvent evaporation) or spectroscopy.

Determination of Density

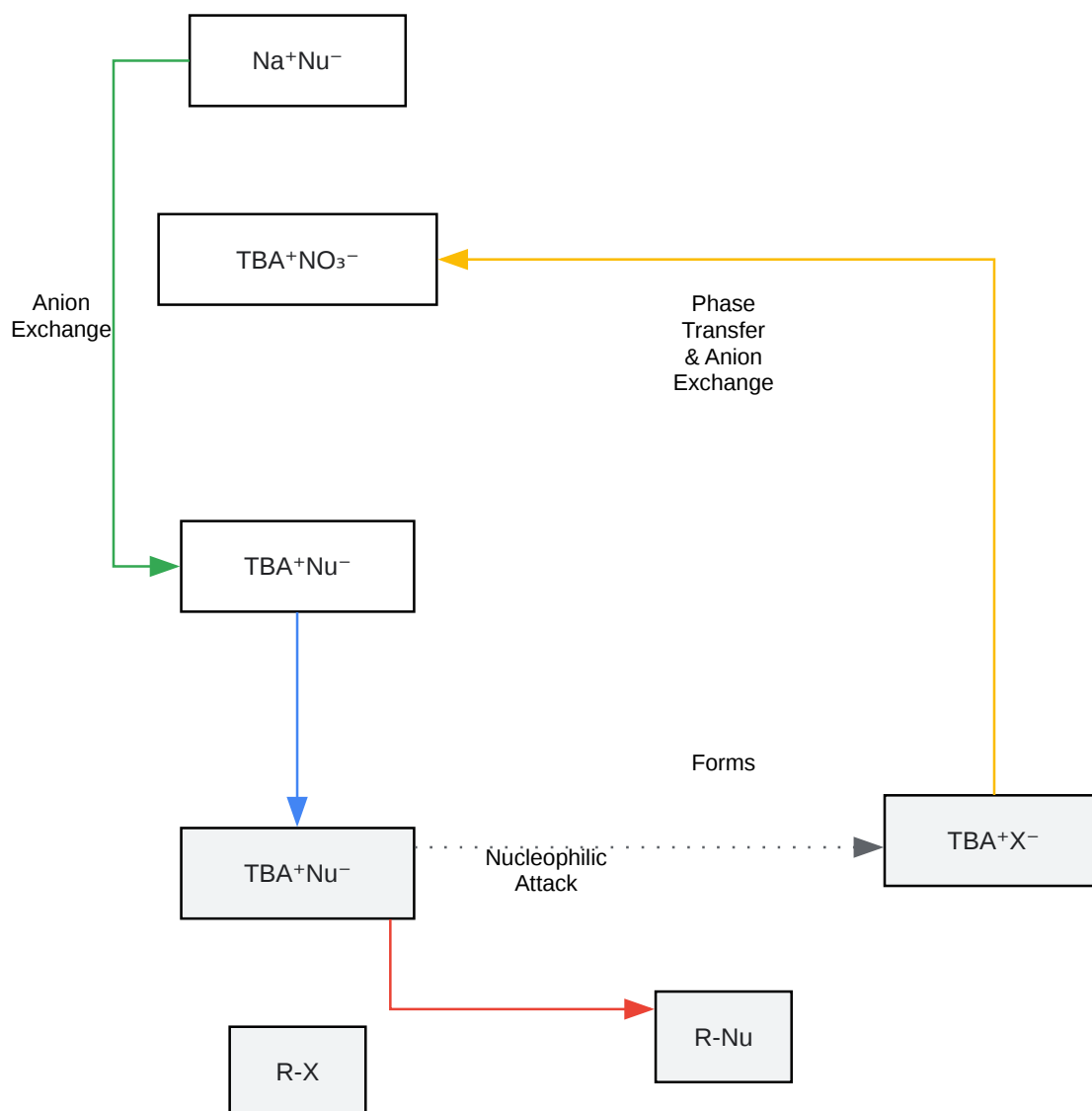
The density of **tetrabutylammonium nitrate** (in its molten state, if necessary) or its solutions can be accurately measured using a vibrating tube densimeter.

Method: Vibrating Tube Densitometer

- **Calibration:** The instrument is calibrated using two standards of known density, typically dry air and deionized water.
- **Sample Injection:** The sample (a solution of known concentration or the molten salt) is injected into the U-shaped vibrating tube.
- **Measurement:** The instrument measures the oscillation period of the tube, which is related to the density of the sample.
- **Temperature Control:** The temperature of the sample is precisely controlled by the instrument. Measurements are typically taken over a range of temperatures.

Mandatory Visualization

The following diagram illustrates the mechanism of **tetrabutylammonium nitrate** as a phase-transfer catalyst in a nucleophilic substitution reaction, specifically the reaction of an alkyl halide (R-X) with a nucleophile (Nu^-) from an aqueous solution.



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Caption: Mechanism of Phase-Transfer Catalysis with TBAN.

Safety and Handling

Tetrabutylammonium nitrate is an oxidizer and can cause skin and eye irritation.[6][8][11] Ingestion of nitrates can lead to methemoglobinemia.[11] It should be handled with appropriate personal protective equipment, including gloves and safety glasses, in a well-ventilated area. [11] It should be stored in a cool, dry place away from combustible materials and moisture.[8] [11]

Conclusion

Tetrabutylammonium nitrate is a versatile quaternary ammonium salt with a well-defined set of physical and chemical properties that make it suitable for a variety of applications in research and industry. Its role as a phase-transfer catalyst is particularly noteworthy, enabling reactions between immiscible phases and contributing to greener chemical processes. A thorough understanding of its properties and handling requirements is essential for its safe and effective use.

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References

- 1. mdpi.com [mdpi.com]
- 2. Data selection and estimation of the normal melting temperature of ionic liquids using a method based on homologous cations [comptes-rendus.academie-sciences.fr]
- 3. gmwgroup.harvard.edu [gmwgroup.harvard.edu]
- 4. Density and viscosity of several pure and water-saturated ionic liquids - Green Chemistry (RSC Publishing) [pubs.rsc.org]
- 5. researchgate.net [researchgate.net]
- 6. phasetransfercatalysis.com [phasetransfercatalysis.com]
- 7. nbino.com [nbino.com]
- 8. solutions - How do phase transfer catalysts bring anions to organic phase? - Chemistry Stack Exchange [chemistry.stackexchange.com]

- 9. Advancing Ionic Liquid Research with pSCNN: A Novel Approach for Accurate Normal Melting Temperature Predictions - PMC [pmc.ncbi.nlm.nih.gov]
- 10. pubs.acs.org [pubs.acs.org]
- 11. Phase behavior and phase-transfer catalysis of tetrabutylammonium salts. Interface-mediated catalysis - PubMed [pubmed.ncbi.nlm.nih.gov]
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